

An In-depth Technical Guide to Potassium Peroxide (K₂O₂)

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Compound of Interest

Compound Name: Potassium peroxide

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This document provides a detailed overview of the fundamental chemical properties of **potassium peroxide**, specifically its molecular formula and molar mass. The information is presented to support research and development activities where this compound may be utilized.

Molecular Composition and Mass

Potassium peroxide is an inorganic compound with the molecular formula K₂O₂[1][2]. It is formed, along with potassium oxide (K₂O) and potassium superoxide (KO₂), when potassium reacts with oxygen in the air[1].

The molar mass of a compound is determined by the sum of the atomic masses of its constituent atoms. The calculation for the molar mass of **potassium peroxide** is based on the atomic masses of potassium (K) and oxygen (O).

Table 1: Atomic and Molar Mass of **Potassium Peroxide** (K₂O₂) and Its Constituent Elements

Element (Symbol)	Number of Atoms	Atomic Mass (g/mol)	Total Mass (g/mol)
Potassium (K)	2	39.0983[3][4][5]	78.1966
Oxygen (O)	2	15.9994[6][7]	31.9988
**Potassium Peroxide (K ₂ O ₂) **	-	-	110.1954[6][7]

Note: The standard atomic weight of potassium is 39.0983(1) g/mol [4]. The standard atomic weight of oxygen is approximately 15.999 g/mol [8][9][10]. The molar mass of K₂O₂ is also cited as 110.196 g/mol [1].

Experimental Protocols

The determination of the molar mass of K₂O₂ is a foundational calculation in chemistry. The experimental protocol to verify this would involve standard analytical techniques.

Methodology for Molar Mass Determination:

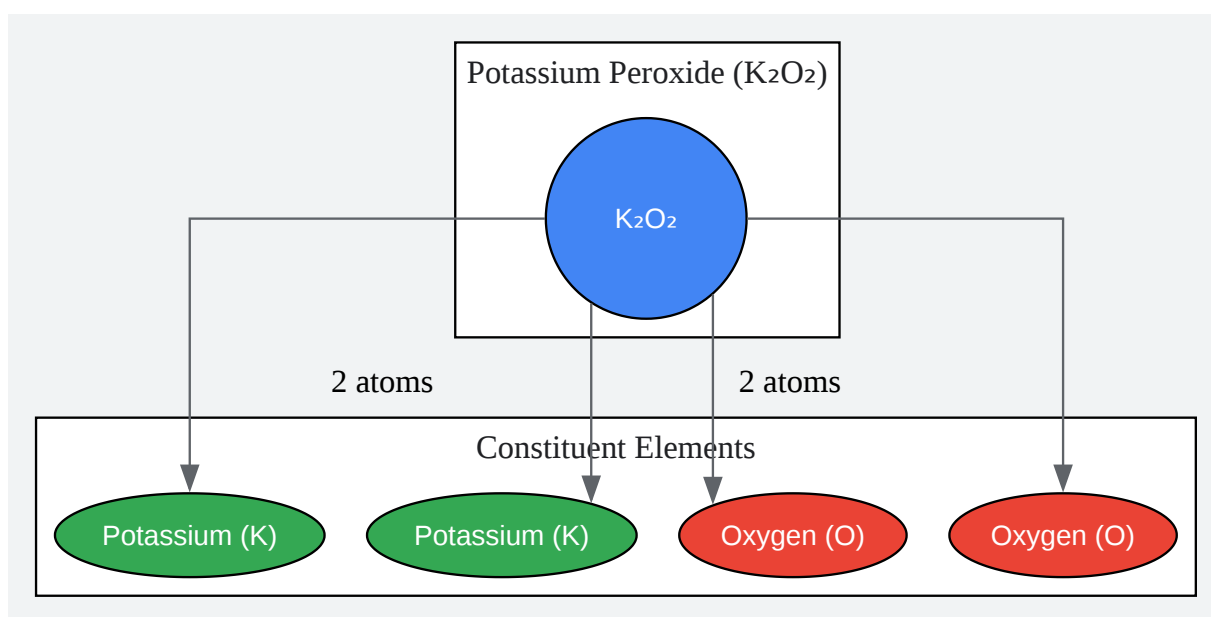
A common method to experimentally determine the molar mass of a compound like **potassium peroxide** involves titration. For instance, a known mass of K₂O₂ can be reacted with an excess of a reducing agent of known concentration. The amount of reducing agent consumed in the reaction can be determined by titration, which then allows for the calculation of the moles of K₂O₂ that reacted.

- **Sample Preparation:** A precisely weighed sample of pure **potassium peroxide** is dissolved in a suitable solvent.
- **Reaction:** The **potassium peroxide** solution is reacted with a standardized solution of a reducing agent (e.g., potassium permanganate in acidic solution). The reaction stoichiometry must be known.
- **Titration:** The excess reducing agent is then back-titrated with a standard solution of an oxidizing agent.

- Calculation: From the titration data, the number of moles of the reducing agent that reacted with K_2O_2 is calculated. Using the stoichiometry of the reaction, the number of moles of K_2O_2 in the original sample is determined. The molar mass is then calculated by dividing the initial mass of the K_2O_2 by the calculated number of moles.

Visualizations

Diagram 1: Molecular Composition of **Potassium Peroxide**



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Caption: Molecular structure of **Potassium Peroxide**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Potassium Peroxide (K₂O₂)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104564#molecular-formula-and-molar-mass-of-k2o2]

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